

# 4-Bromophenethylamine physical properties

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## Compound of Interest

Compound Name: 2-(4-Bromophenyl)ethylamine  
hydrochloride

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## An In-depth Technical Guide to the Physical Properties of 4-Bromophenethylamine

This technical guide provides a comprehensive overview of the core physical properties of 4-Bromophenethylamine, tailored for researchers, scientists, and professionals in drug development. The document presents quantitative data in a structured format, details relevant experimental methodologies, and includes visualizations of key chemical workflows.

## Core Physical and Chemical Properties

4-Bromophenethylamine is a substituted phenethylamine derivative with a bromine atom at the para-position of the phenyl ring. It is a liquid at room temperature, appearing colorless to light yellow.<sup>[1][2]</sup> Its chemical structure and properties make it a valuable intermediate in the synthesis of various organic compounds, including pyrazinoisoquinoline derivatives.<sup>[3][4]</sup>

## Quantitative Physical Properties

The following table summarizes the key physical and chemical properties of 4-Bromophenethylamine, with data compiled from various chemical suppliers and databases.

Property	Value	Notes	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>10</sub> BrN	[4][5][6]	
Molecular Weight	200.08 g/mol	[1][5]	
Appearance	Colorless to light yellow liquid	[1][2][3]	
Boiling Point	63-72 °C	at 0.2 mmHg	[1][3][4]
Density	1.29 g/mL	at 25 °C	[3][4]
Refractive Index (n <sub>20/D</sub> )	1.574	[3][4]	
Flash Point	113 °C (235.4 °F)	Closed cup	[3]
Solubility	Slightly soluble in water.[3][4][7] Soluble in chloroform and ethyl acetate.[4]		
pKa	9.72 ± 0.10	Predicted	[4]
LogP	3.16910	[8]	
CAS Number	73918-56-6	[4][6]	

## Experimental Protocols for Property Determination

The following are generalized experimental protocols for determining the key physical properties of a liquid amine like 4-Bromophenethylamine. These are based on standard laboratory procedures.

### Determination of Boiling Point at Reduced Pressure

The boiling point of 4-Bromophenethylamine is reported at reduced pressure (0.2 mmHg) due to its high boiling point at atmospheric pressure, which could lead to decomposition.

Methodology:

- Assemble a vacuum distillation apparatus, including a round-bottom flask, a distillation head with a thermometer, a condenser, a receiving flask, and a vacuum pump with a manometer.
- Place a sample of 4-Bromophenethylamine in the round-bottom flask along with a magnetic stir bar or boiling chips.
- Connect the apparatus to the vacuum pump and slowly reduce the pressure until it stabilizes at the desired level (e.g., 0.2 mmHg).
- Begin heating the sample gently while stirring.
- Record the temperature at which the liquid boils and the vapor condenses on the thermometer bulb. This temperature is the boiling point at the recorded pressure.

## Determination of Density

Methodology:

- Use a calibrated pycnometer (specific gravity bottle).
- Weigh the empty, dry pycnometer.
- Fill the pycnometer with distilled water at a known temperature (e.g., 25 °C) and weigh it.
- Empty and dry the pycnometer, then fill it with 4-Bromophenethylamine at the same temperature and weigh it.
- The density is calculated by dividing the mass of the 4-Bromophenethylamine by the mass of the water, multiplied by the density of water at that temperature.

## Determination of Refractive Index

Methodology:

- Use a calibrated refractometer, typically an Abbé refractometer.
- Ensure the prism surface is clean and dry.
- Apply a few drops of 4-Bromophenethylamine to the prism.

- Close the prism and allow the temperature to equilibrate to 20 °C.
- Look through the eyepiece and adjust the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Read the refractive index value from the scale.

## Solubility Testing

A general protocol for determining the solubility of an amine in various solvents.[9]

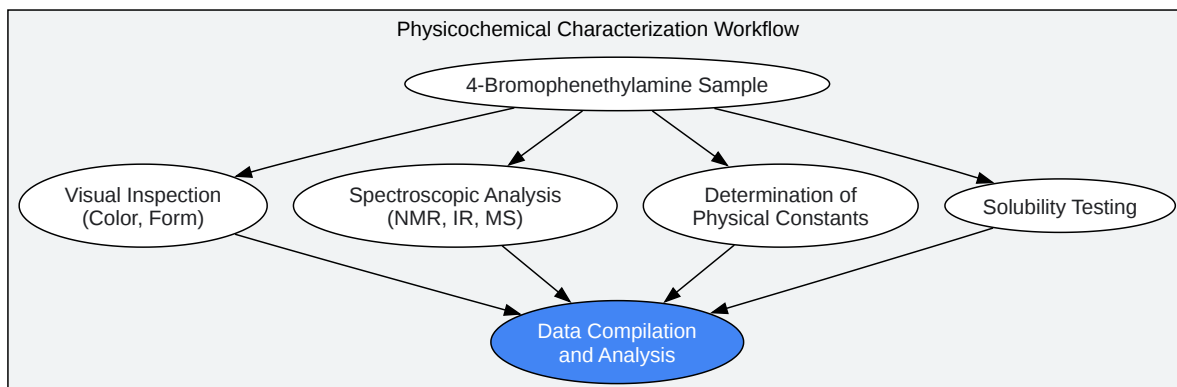
Methodology:

- Label a series of test tubes for each solvent to be tested (e.g., water, diethyl ether, ethanol).  
[9]
- Add a small, measured amount of 4-Bromophenethylamine (e.g., 5 drops) to each test tube.  
[9]
- Add a measured volume of the solvent (e.g., 2 mL) to the respective test tube.[9]
- Agitate the mixture thoroughly.[9]
- Observe and record whether the amine is soluble, partially soluble, or insoluble in each solvent.[9] All amines are generally soluble in organic solvents like diethyl ether.[9]

## Visualizations

### Logical Workflow for Physicochemical Characterization

The following diagram illustrates a typical workflow for the physicochemical characterization of a liquid amine like 4-Bromophenethylamine.

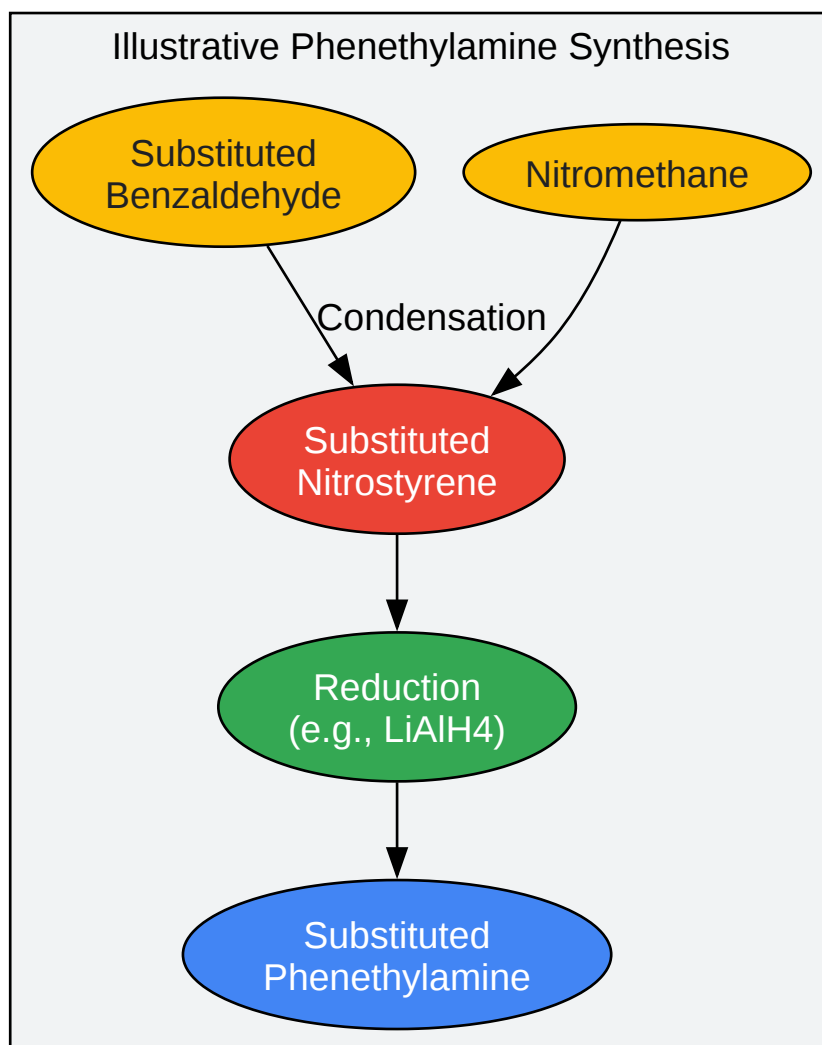


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Caption: Workflow for the physicochemical characterization of 4-Bromophenethylamine.

## Example Synthetic Pathway Relationship

While not a signaling pathway, the following diagram illustrates the relationship of reactants and products in a general synthesis of a phenethylamine, which is structurally related to 4-Bromophenethylamine. This demonstrates a typical chemical workflow.



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Caption: Generalized synthetic pathway for substituted phenethylamines.

## Spectral Data

Spectroscopic data is crucial for the structural confirmation of 4-Bromophenethylamine.

- <sup>1</sup>H NMR and <sup>13</sup>C NMR: Nuclear Magnetic Resonance spectroscopy data provides detailed information about the hydrogen and carbon framework of the molecule. Spectra are available in databases such as SpectraBase.[10]
- Mass Spectrometry (MS): Mass spectrometry data confirms the molecular weight and fragmentation pattern. The exact mass is reported as 198.99966 Da.[5]

- Infrared (IR) Spectroscopy: IR spectroscopy identifies the functional groups present in the molecule. Data is available from sources like PubChem.[5]

## Summary

This guide has provided a detailed overview of the key physical properties of 4-Bromophenethylamine, including quantitative data presented in a clear tabular format. Generalized experimental protocols for the determination of these properties have been outlined to provide a practical framework for laboratory work. Furthermore, logical workflows relevant to the characterization and synthesis of such a compound have been visualized. This information serves as a valuable resource for researchers and professionals engaged in chemical synthesis and drug development.

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